

Application Note: Western Blot Protocol for PFKFB3 Expression Analysis

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Compound of Interest

Compound Name: AZ-PFKFB3-67 quarterhydrate

Cat. No.: B15577158

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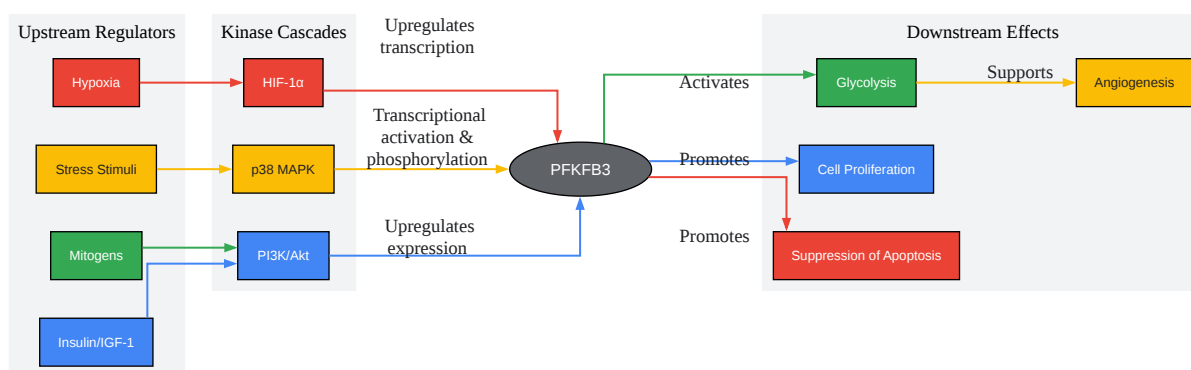
Audience: Researchers, scientists, and drug development professionals.

Introduction

6-phosphofructo-2-kinase/fructose-2,6-biphosphatase 3 (PFKFB3) is a key bifunctional enzyme that plays a crucial role in the regulation of glycolysis. It catalyzes the synthesis of fructose-2,6-bisphosphate (F2,6BP), a potent allosteric activator of phosphofructokinase-1 (PFK-1), the rate-limiting enzyme of glycolysis. PFKFB3 is implicated in various physiological and pathological processes, including cell cycle progression, apoptosis, and the Warburg effect in cancer cells.^[1] Its expression is induced by hypoxia through the hypoxia-inducible factor-1 (HIF-1) signaling pathway.^[1] Furthermore, PFKFB3 is regulated by several other signaling pathways, including the Insulin/IGF-1, p38/MK2 stress, and PI3K-Akt pathways.^{[1][2][3][4]} Analysis of PFKFB3 expression is critical for understanding its role in disease and for the development of targeted therapies. Western blotting is a widely used technique for the detection and quantification of PFKFB3 protein expression in cell lysates and tissue homogenates. This document provides a detailed protocol for the analysis of PFKFB3 expression using Western blot.

PFKFB3 Signaling Pathway

The expression and activity of PFKFB3 are regulated by a complex network of signaling pathways. Understanding these pathways is essential for interpreting PFKFB3 expression data in different experimental contexts.



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Caption: PFKFB3 Signaling Pathway Overview.

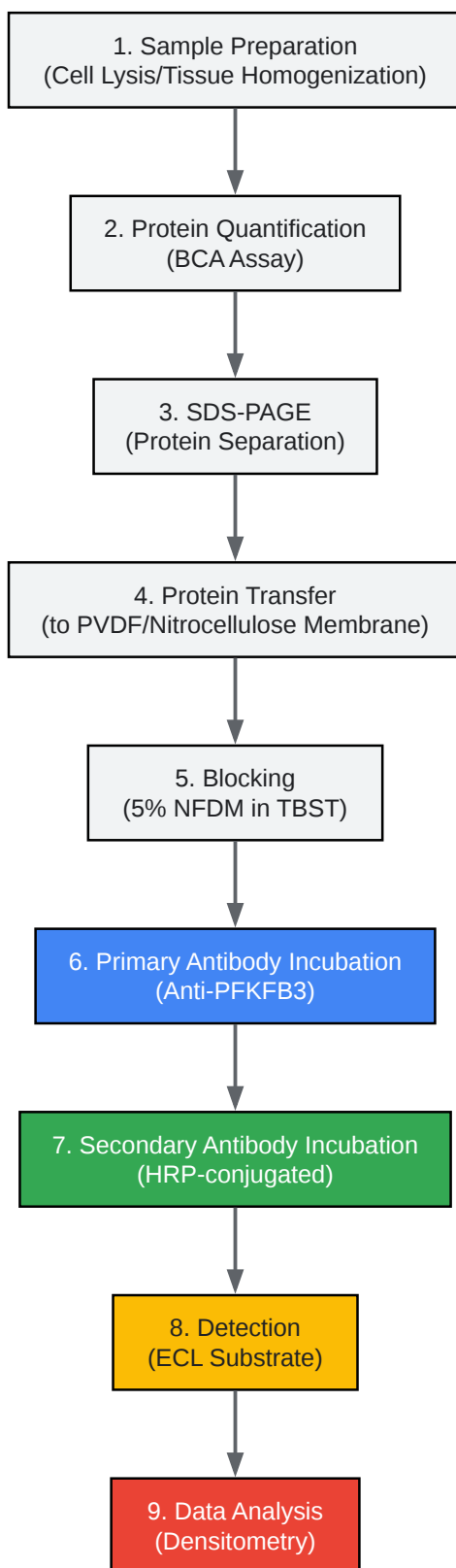
Experimental Protocols

This section provides a detailed methodology for the analysis of PFKFB3 expression by Western blot, from sample preparation to data analysis.

Materials and Reagents

Material/Reagent	Supplier & Catalog No. (Example)
Primary Antibody: Anti-PFKFB3	Abcam: ab181861 (Rabbit Monoclonal)[5] or Cell Signaling Technology: #13123 (Rabbit Monoclonal)[6] or Thermo Fisher Scientific: PA5-67576 (Rabbit Polyclonal)[7]
Secondary Antibody: HRP-conjugated	Abcam: ab6747[5]
Cell Lysis Buffer (RIPA)	Thermo Fisher Scientific: 89900[8]
Protease Inhibitor Cocktail	Roche: 05892970001[8]
BCA Protein Assay Kit	Thermo Fisher Scientific[5]
5% Non-fat Dry Milk (NFDM) in TBST	-
ECL Western Blotting Substrate	BD Biosciences[5]

Western Blot Workflow



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References

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- 8. PFKFB3-Mediated Glycolysis Boosts Fibroblast Activation and Subsequent Kidney Fibrosis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/15577158/)]
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